

Salacetamide: An In-depth Technical Guide on Potential Therapeutic Targets

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Compound of Interest

Compound Name: Salacetamide

CAS No.: 487-48-9

Cat. No.: B1681388

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Abstract

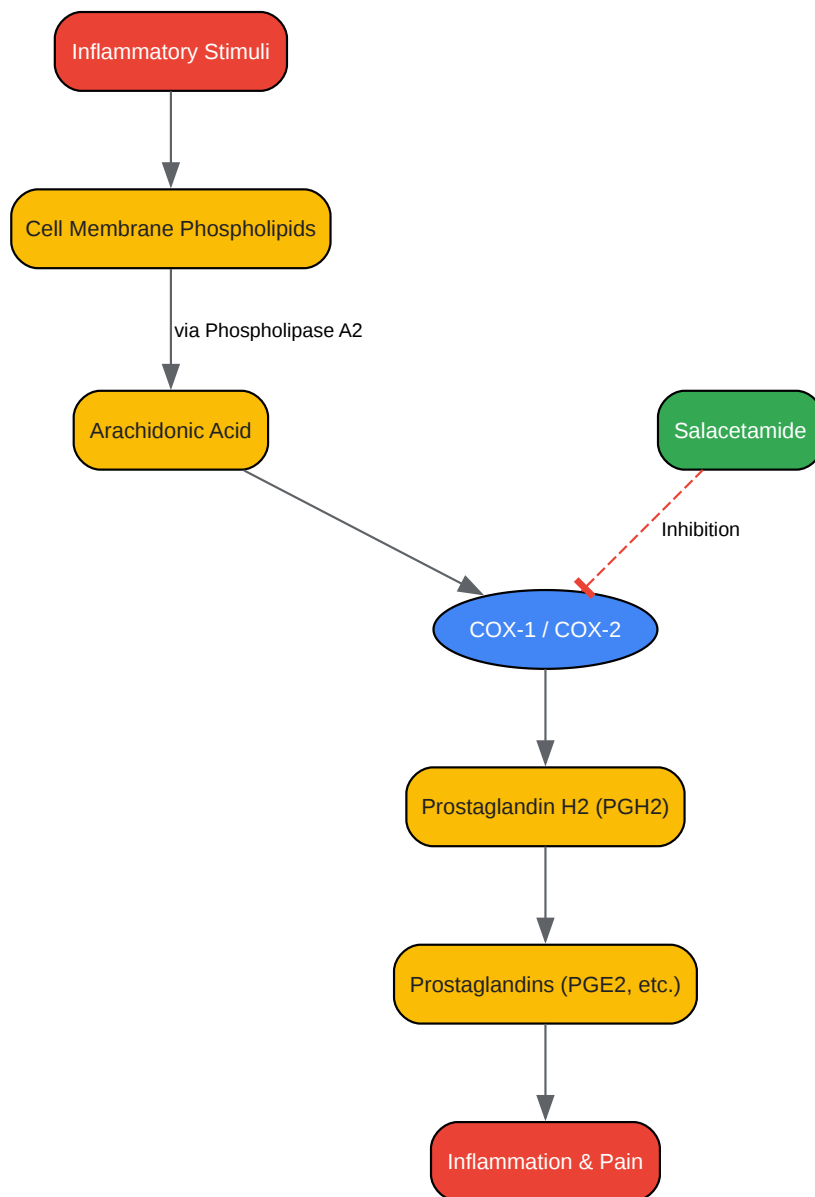
Salacetamide (N-acetyl-2-hydroxybenzamide) is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties. As a derivative of salicylic acid, its primary mechanism of action is anticipated to involve the inhibition of cyclooxygenase (COX) enzymes, key players in the inflammatory cascade. However, emerging research into salicylates and related compounds suggests a broader range of potential therapeutic targets. This technical guide provides a comprehensive overview of the core and potential therapeutic targets of **Salacetamide**, including detailed signaling pathways and experimental protocols for their investigation. While direct quantitative data for **Salacetamide** is limited, this guide consolidates information on related compounds to inform future research and drug development efforts.

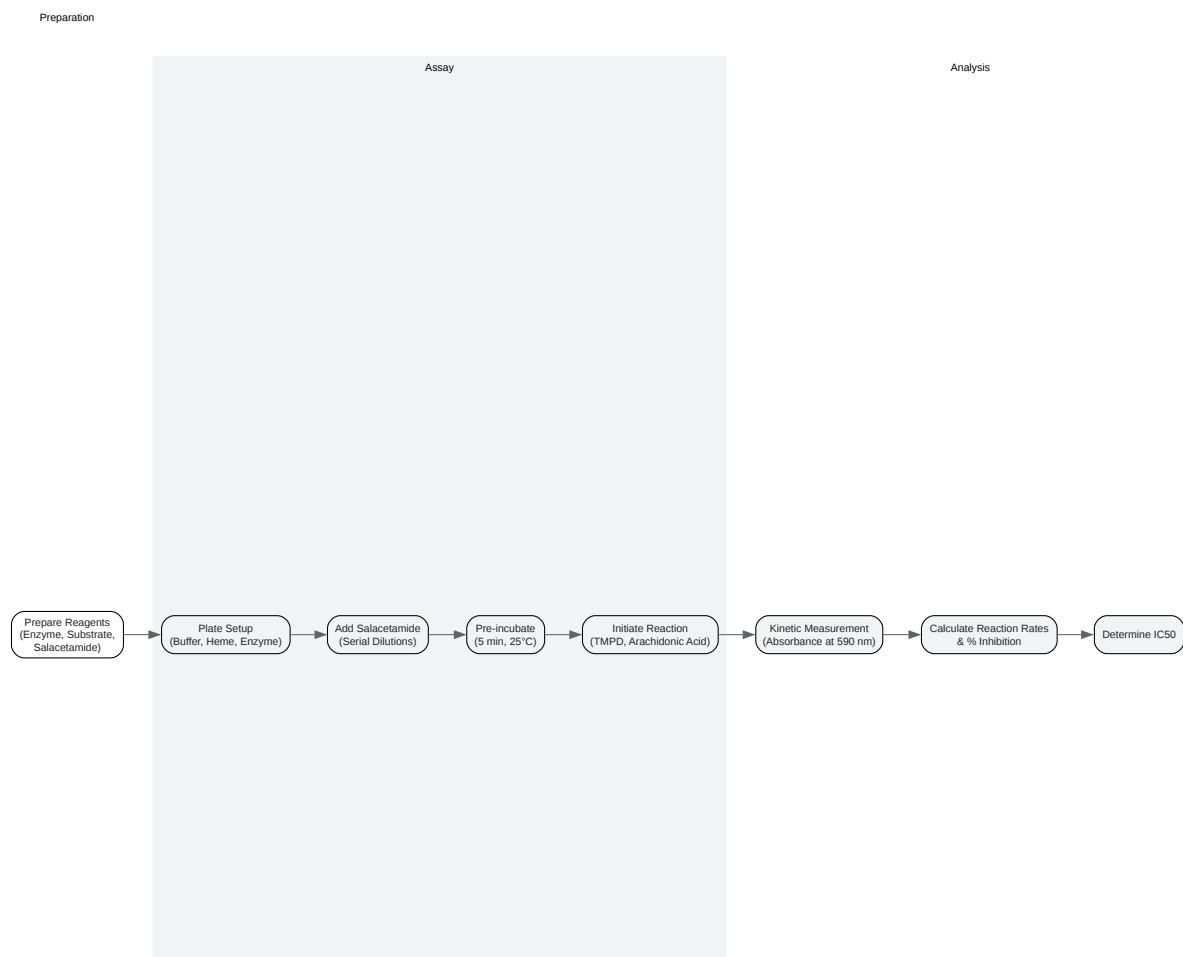
Core Therapeutic Target: Cyclooxygenase (COX) Inhibition

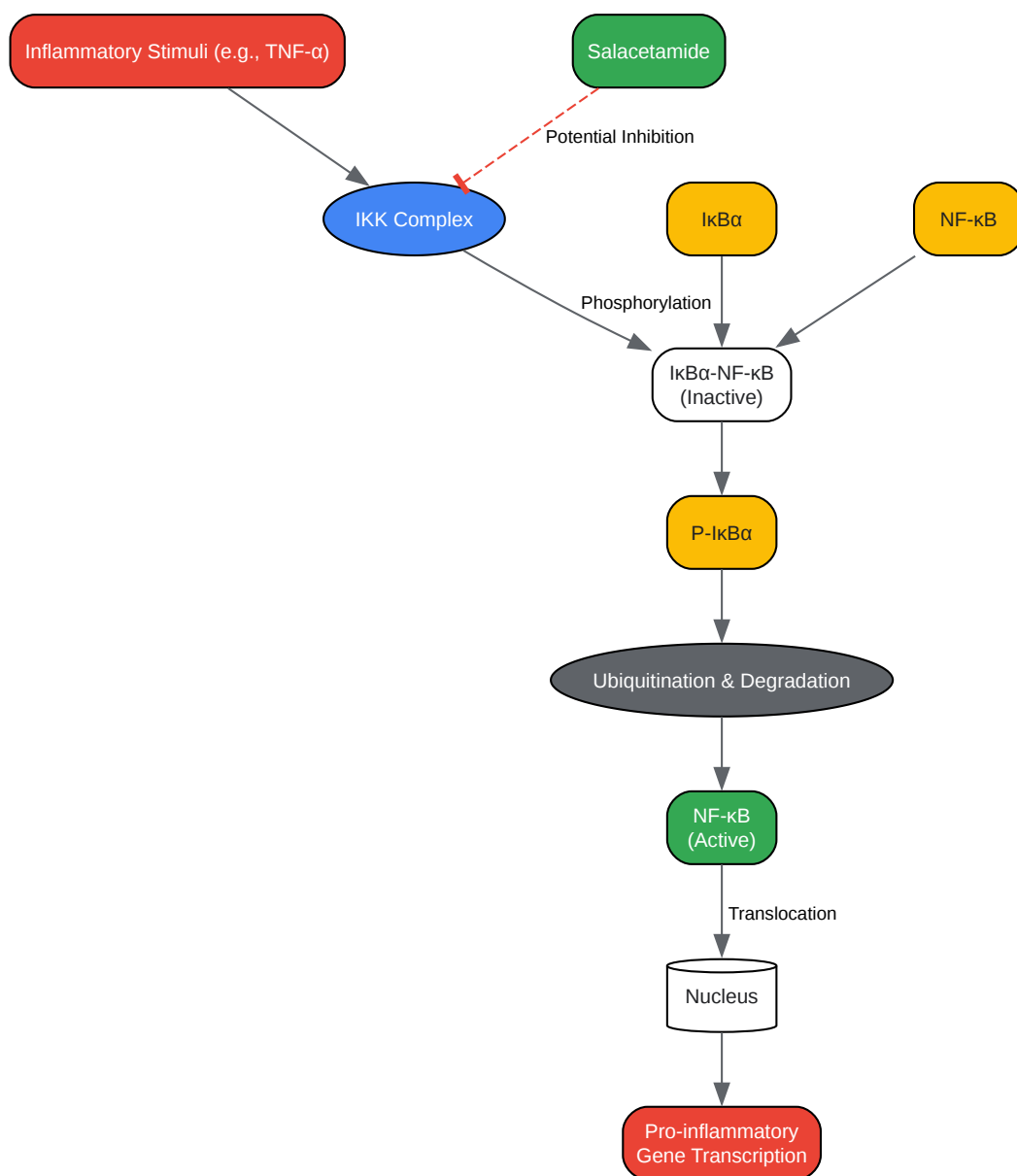
The primary and most well-understood therapeutic target of NSAIDs, including salicylates like **Salacetamide**, is the inhibition of cyclooxygenase (COX) enzymes. COX-1 and COX-2 are responsible for the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation, pain, and fever.

The Cyclooxygenase Pathway

The inhibition of COX enzymes by **Salacetamide** is expected to block the synthesis of prostaglandins, thereby reducing inflammation and pain. The signaling pathway is initiated by inflammatory stimuli, leading to the release of arachidonic acid from the cell membrane. COX enzymes then catalyze the production of prostaglandin H₂ (PGH₂), a precursor to various pro-inflammatory prostaglandins such as PGE₂.







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